Essential Guide to the Proper Disposal of L-690330

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*L-690330*
CAS No.:	*142523-38-4*
Cat. No.:	*B1673911*

Get Quote

For Researchers, Scientists, and Drug Development Professionals: Ensuring safety and compliance in the disposal of the inositol monophosphatase inhibitor, **L-690330**, is paramount in a laboratory setting. This guide provides a comprehensive operational and disposal plan.

Due to the absence of specific disposal instructions from the manufacturer, a precautionary approach is recommended. **L-690330** and any materials contaminated with it should be treated as hazardous chemical waste. Adherence to local, state, and federal regulations, along with your institution's specific environmental health and safety (EHS) guidelines, is mandatory.

Compound Data Summary

For ease of reference, the following table summarizes the key quantitative data for **L-690330**.

© 2026 BenchChem. All rights reserved.

Property	Value	Citations
Molecular Weight	298.13 g/mol	[1]
Formula	$C_8H_{12}O_8P_2$	[1]
Solubility in Water	Up to 20 mM	[1]
Solubility in DMSO	31 mg/mL (98.06 mM)	[2]
Storage (Solid)	Store at room temperature	[1][3]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	[4]

Detailed Disposal Protocol

This protocol outlines the step-by-step procedure for the safe disposal of **L-690330** in its solid form and as solutions in water and DMSO.

Part 1: Disposal of Solid **L-690330** Waste

- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Waste Collection:
  - Carefully collect any remaining solid **L-690330**.
  - Place the solid waste into a designated, leak-proof, and clearly labeled hazardous waste container.
- Labeling:
  - The container must be labeled as "Hazardous Waste."
  - The label should include the full chemical name ("**L-690330**"), the quantity of waste, the date of accumulation, and the principal investigator's name and contact information.
- Storage:

© 2026 BenchChem. All rights reserved.

- Store the sealed hazardous waste container in a designated satellite accumulation area.
- Ensure the storage area is secure and away from incompatible materials.

- Disposal Request:
  - Contact your institution's EHS office to schedule a pickup for the hazardous waste. Do not attempt to dispose of this waste through regular trash.

Part 2: Disposal of Aqueous Solutions of **L-690330**

- PPE: Wear appropriate PPE as described in Part 1.
- Waste Collection:
  - Pour the aqueous solution containing **L-690330** into a designated hazardous aqueous waste container. Do not dispose of it down the drain.[2]
  - The container should be compatible with the solution and have a secure lid.
- Labeling:
  - Label the container as "Hazardous Aqueous Waste."
  - Include the full chemical name ("**L-690330**"), the concentration, the solvent (water), the total volume, the date, and the PI's contact information.
- Storage:
  - Store the sealed container in the designated satellite accumulation area, ensuring it is segregated from incompatible waste streams.
- Disposal Request:
  - Arrange for pickup by your institution's EHS department.

Part 3: Disposal of **L-690330** in DMSO Solutions

- PPE: Wear appropriate PPE as described in Part 1.

© 2026 BenchChem. All rights reserved.

- Waste Collection:
  - Collect the DMSO solution containing **L-690330** in a designated hazardous solvent waste container.
  - DMSO and solutions containing it should be disposed of as organic solvent waste.[5]
- Labeling:
  - Label the container as "Hazardous Solvent Waste."
  - List all constituents, including "**L-690330**" and "Dimethyl Sulfoxide (DMSO)," along with their approximate concentrations and the total volume.
  - Include the date and the PI's contact information.
- Storage:
  - Store the sealed container in a designated area for flammable and combustible liquids, away from sources of ignition.[5]
- Disposal Request:
  - Schedule a pickup with your institution's EHS office.

Part 4: Disposal of Contaminated Labware

- Solid Contaminated Materials:
  - Items such as gloves, pipette tips, and empty vials that have come into contact with **L-690330** should be placed in a designated solid hazardous waste container.
- Empty Containers:
  - An empty container that held **L-690330** should be triple-rinsed with a suitable solvent (e.g., water or another solvent in which **L-690330** is soluble).[6]
  - Collect the rinsate as hazardous waste and dispose of it according to the procedures for aqueous or solvent waste.[6]

© 2026 BenchChem. All rights reserved.

- After triple-rinsing, deface the original label and dispose of the container according to your institution's guidelines for empty chemical containers.[7]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **L-690330** and associated waste.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: **L-690330** Disposal Decision Workflow.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 2. ehrs.upenn.edu [ehrs.upenn.edu]
- 3. DMSO disposal - General Lab Techniques [protocol-online.org]
- 4. sfasu.edu [sfasu.edu]
- 5. uwaterloo.ca [uwaterloo.ca]
- 6. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 7. vumc.org [vumc.org]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of L-690330]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673911/docs#essential-guide-to-the-proper-disposal-of-l-690330]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.